

Personal protective equipment for handling 1,3,5-Tris(bromomethyl)benzene

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1,3,5-Tris(bromomethyl)benzene

Cat. No.: B090972

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Essential Safety and Handling Guide for 1,3,5-Tris(bromomethyl)benzene

For Researchers, Scientists, and Drug Development Professionals

This guide provides critical safety and logistical information for the handling and disposal of **1,3,5-Tris(bromomethyl)benzene**. Adherence to these procedures is essential for ensuring laboratory safety and minimizing risk to personnel and the environment.

Hazard Identification and Immediate Precautions

1,3,5-Tris(bromomethyl)benzene is a corrosive solid that can cause severe skin burns and serious eye damage. It is also a respiratory irritant. Inhalation of dust or contact with skin and eyes must be strictly avoided.

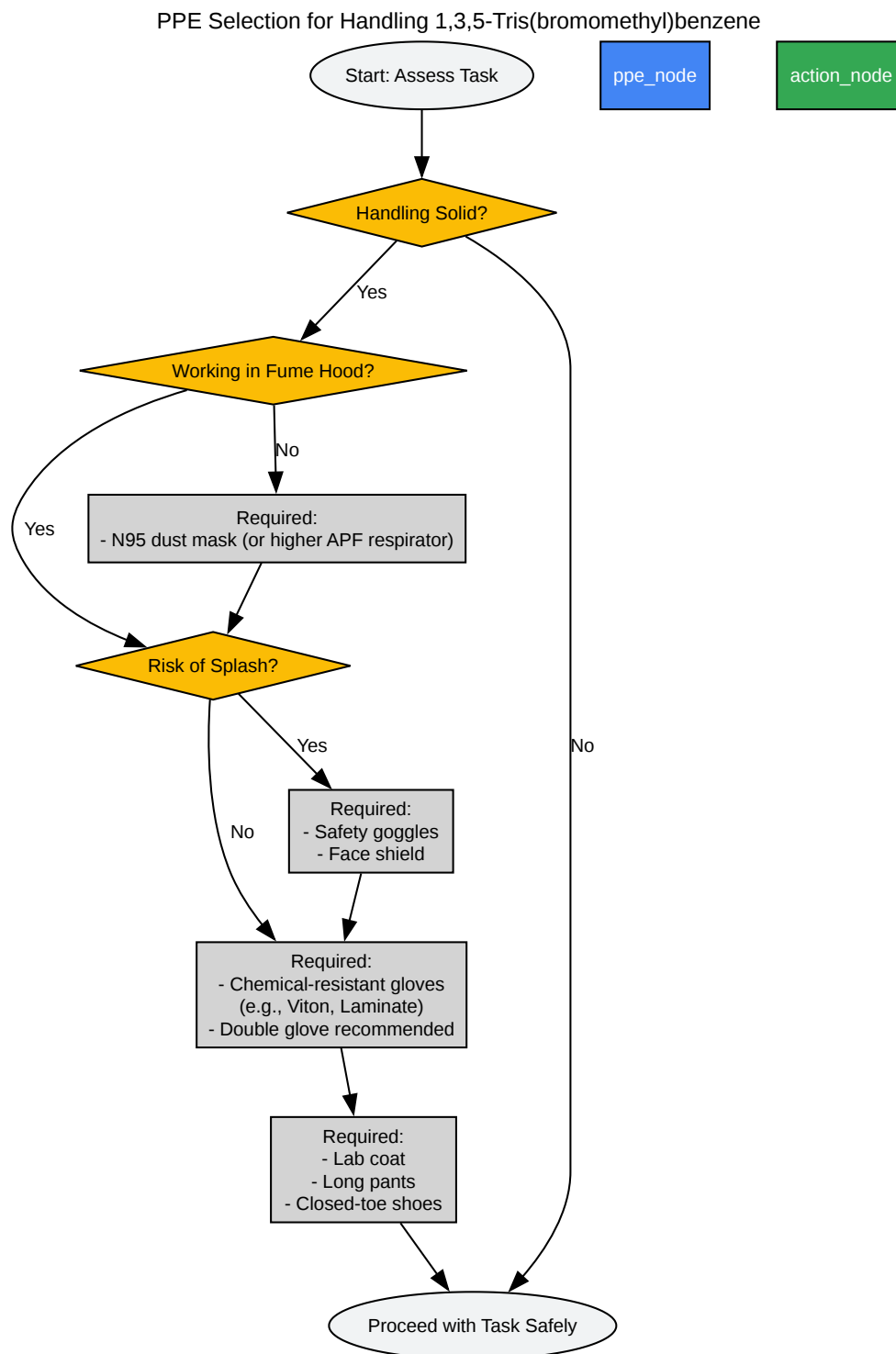
Emergency Contact Information: In case of exposure or emergency, immediately contact your institution's Environmental Health and Safety (EHS) office and follow their established emergency protocols.

Personal Protective Equipment (PPE)

The selection and proper use of PPE are paramount when handling **1,3,5-Tris(bromomethyl)benzene**. The following table summarizes the required PPE.

Protection Type	Specific Recommendations	Rationale
Hand Protection	<p>Wear chemical-resistant gloves. While specific breakthrough time data for 1,3,5-Tris(bromomethyl)benzene is not available, gloves made of Viton or laminate materials are generally recommended for aromatic and brominated compounds. Double gloving (e.g., nitrile inner glove with a more robust outer glove) is a good practice.</p>	Prevents skin contact, which can cause severe burns.
Eye and Face Protection	<p>Chemical safety goggles in combination with a face shield are mandatory.[1]</p>	Protects against dust particles and potential splashes, preventing severe eye damage.
Skin and Body Protection	<p>A chemical-resistant lab coat, long pants, and closed-toe shoes are required. For tasks with a higher risk of contamination, a chemical-resistant apron or coveralls should be worn.</p>	Prevents incidental skin contact with the corrosive solid.
Respiratory Protection	<p>When handling the solid powder outside of a certified chemical fume hood or if dust generation is likely, a NIOSH-approved N95 dust mask or a respirator with a higher assigned protection factor (APF) is required.[2]</p>	Prevents inhalation of airborne particles that can cause respiratory tract irritation.

PPE Selection Workflow:

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PPE Selection Workflow for 1,3,5-Tris(bromomethyl)benzene.

Operational Plan: Step-by-Step Handling Procedure

Engineering Controls: All work with **1,3,5-Tris(bromomethyl)benzene** must be conducted in a properly functioning and certified chemical fume hood to minimize inhalation exposure.

Experimental Protocol:

- Preparation:
 - Ensure an emergency eyewash station and safety shower are accessible within a 10-second travel distance (approximately 55 feet) and the pathway is unobstructed.^[3]
 - Designate a specific area within the fume hood for handling the compound.
 - Assemble all necessary equipment (spatulas, weigh boats, glassware, etc.) inside the fume hood before introducing the chemical.
 - Place a plastic-backed absorbent pad on the work surface to contain any minor spills.
- Donning PPE:
 - Put on all required PPE as specified in the table above before entering the designated handling area.
- Handling and Weighing:
 - Carefully open the container of **1,3,5-Tris(bromomethyl)benzene** inside the fume hood.
 - Use a dedicated spatula to transfer the solid to a tared weigh boat or directly into the reaction vessel.
 - Handle the solid gently to minimize the generation of dust.
 - Close the container tightly immediately after use.
- Reaction Setup:

- If dissolving the solid, add the solvent to the solid slowly. Be aware of any potential exothermic reactions.
- Ensure all glassware is securely clamped.
- Post-Handling:
 - Decontaminate any equipment that has come into contact with the chemical.
 - Wipe down the work surface inside the fume hood with an appropriate solvent and then with soap and water. Dispose of all cleaning materials as hazardous waste.

Emergency Procedures

Exposure Type	Immediate Action
Skin Contact	Immediately flush the affected area with copious amounts of water for at least 15 minutes while removing contaminated clothing. Seek immediate medical attention.
Eye Contact	Immediately flush eyes with a gentle, steady stream of water for at least 15 minutes, holding the eyelids open. Seek immediate medical attention. ^[4]
Inhalation	Move the individual to fresh air. If breathing is difficult, administer oxygen. Seek immediate medical attention.
Ingestion	Do NOT induce vomiting. Rinse the mouth with water. Seek immediate medical attention.

Emergency Eyewash and Shower Specifications:

Parameter	Requirement
Water Temperature	Tepid (16-38°C / 60-100°F)[3]
Eyewash Flow Rate	Minimum 1.5 liters/minute (0.4 gallons/minute) for at least 15 minutes[5]
Shower Flow Rate	Minimum 75.7 liters/minute (20 gallons/minute) for at least 15 minutes[3]
Activation	Must be accessible within 10 seconds and activate in 1 second or less.[3][5]

Disposal Plan

1,3,5-Tris(bromomethyl)benzene and all materials contaminated with it must be disposed of as hazardous waste.

Step-by-Step Disposal Protocol:

- Waste Segregation:
 - This compound is a halogenated organic solid. All waste, including excess solid, contaminated PPE, and cleaning materials, must be collected in a designated "Halogenated Organic Waste" container.
 - Do not mix with non-halogenated waste, as this can increase disposal costs and complications.
- Container Labeling:
 - The waste container must be clearly labeled with "Hazardous Waste," the full chemical name "**1,3,5-Tris(bromomethyl)benzene**," and the associated hazards (Corrosive).
- Solid Waste:
 - Carefully place contaminated items such as gloves, weigh boats, and absorbent pads into the designated solid waste container.

- For spills, use a scoop or spatula to gently transfer the solid into the waste container, avoiding dust generation.
- Liquid Waste:
 - If the compound is used in a solution, collect the liquid waste in a separate, compatible, and clearly labeled "Halogenated Organic Liquid Waste" container.
- Storage and Pickup:
 - Store the sealed waste container in a designated satellite accumulation area within the laboratory.
 - Follow your institution's procedures for requesting a hazardous waste pickup.

By strictly adhering to these safety protocols, researchers can minimize the risks associated with handling **1,3,5-Tris(bromomethyl)benzene** and ensure a safe and compliant laboratory environment.

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- To cite this document: BenchChem. [Personal protective equipment for handling 1,3,5-Tris(bromomethyl)benzene]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b090972#personal-protective-equipment-for-handling-1-3-5-tris-bromomethyl-benzene>

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